

Essential Safety and Logistics for Handling 2,3-Difluoro-L-tyrosine

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Compound of Interest

Compound Name: 2,3-Difluoro-L-tyrosine

Cat. No.: B15495563

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of specialized chemical compounds is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **2,3-Difluoro-L-tyrosine**, a fluorinated derivative of the amino acid L-tyrosine. Adherence to these guidelines is critical for minimizing risk and ensuring laboratory safety.

Personal Protective Equipment (PPE)

Given the potential for skin, eye, and respiratory irritation, as indicated by safety data for similar compounds like 3-Fluoro-L-tyrosine, a comprehensive suite of personal protective equipment is mandatory. The following table summarizes the required PPE for handling **2,3-Difluoro-L-tyrosine**.

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over safety glasses, especially when handling larger quantities or when there is a significant risk of splashes. [1]
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or holes before use. [1]
Body	Laboratory Coat or Chemical-Resistant Apron	A fully fastened lab coat should be worn at all times. For tasks with a higher risk of spills, a chemical-resistant apron over the lab coat is advised. [1] [2]
Respiratory	N95 Respirator or equivalent	Use a NIOSH/MSHA or European Standard EN 149 approved respirator, particularly when handling the powder outside of a certified chemical fume hood, to prevent inhalation of dust particles. [1] [3]
Feet	Closed-Toe Shoes	Shoes must fully cover the feet to protect against spills. [1]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **2,3-Difluoro-L-tyrosine** from receipt to use in experimental procedures.

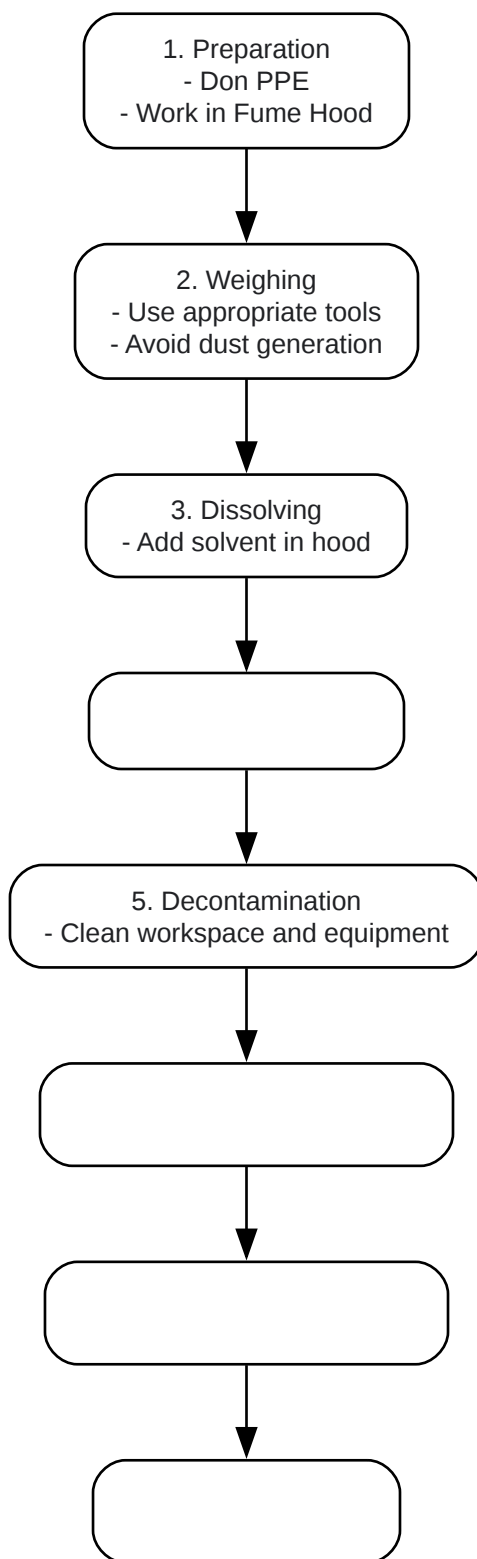
- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.[\[4\]](#)
 - The container should be tightly sealed.[\[4\]](#)
- Preparation and Weighing:
 - All handling of the powdered compound must be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)[\[5\]](#)
 - Before handling, ensure all required PPE is correctly worn.
 - Use appropriate tools, such as a spatula, for transferring the powder. Avoid creating dust.[\[4\]](#)
 - Weigh the desired amount of the compound on a tared weigh boat or paper.
- Dissolving and Use:
 - Add the solvent to the weighed **2,3-Difluoro-L-tyrosine** in a suitable container within the fume hood.
 - If heating is required, use a controlled heating source such as a heating mantle or water bath.
 - Once dissolved, the solution can be used in the intended experimental protocol.
- Post-Handling:
 - Thoroughly clean all equipment and the work area with an appropriate solvent.
 - Wash hands and any exposed skin with soap and water after handling is complete.[\[4\]](#)

Disposal Plan

Proper disposal of **2,3-Difluoro-L-tyrosine** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: As a halogenated organic compound, **2,3-Difluoro-L-tyrosine** waste must be collected separately from non-halogenated organic and inorganic waste streams.[\[6\]](#)
[\[7\]](#)
- Waste Collection:
 - Collect all solid waste (e.g., contaminated weigh boats, gloves, paper towels) in a dedicated, clearly labeled hazardous waste container.
 - Collect all liquid waste containing **2,3-Difluoro-L-tyrosine** in a separate, sealed, and clearly labeled container for halogenated organic waste.[\[8\]](#)
 - The waste container must be marked with "Hazardous Waste" and the chemical name.[\[5\]](#)
[\[9\]](#)
- Disposal Procedure:
 - Follow your institution's specific guidelines for the disposal of hazardous chemical waste.
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the waste.[\[5\]](#)
 - Do not dispose of **2,3-Difluoro-L-tyrosine** down the drain.[\[9\]](#)

Workflow for Safe Handling of 2,3-Difluoro-L-tyrosine



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Caption: Workflow for handling **2,3-Difluoro-L-tyrosine**.

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